

# Z-Aevd-fmk solubility issues in aqueous media

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## Compound of Interest

Compound Name: Z-Aevd-fmk

Cat. No.: B146995

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## Z-Aevd-fmk Technical Support Center

Welcome to the technical support center for **Z-Aevd-fmk**. This resource is designed for researchers, scientists, and drug development professionals to address common challenges encountered when working with this caspase-10 inhibitor, with a specific focus on its solubility in aqueous media.

## Frequently Asked Questions (FAQs)

Q1: What is **Z-Aevd-fmk** and what is its primary mechanism of action?

A1: **Z-Aevd-fmk** is a cell-permeable, irreversible inhibitor of caspase-10 and related caspases.  
[1][2] Its full chemical name is Z-Ala-Glu-Val-Asp-Fluoromethyl Ketone.[3] The fluoromethyl ketone (FMK) group allows it to bind irreversibly to the active site of caspases, effectively blocking their activity and preventing the progression of apoptosis.[4] It functions by inhibiting the initiation of apoptosis signaling pathways, such as the FasL-induced cascade, thereby preventing the cleavage of Bid and the subsequent release of apoptosis-inducing factor (AIF) from mitochondria.[1][2][5]

Q2: What is the recommended solvent for dissolving **Z-Aevd-fmk**?

A2: **Z-Aevd-fmk** is soluble in dimethyl sulfoxide (DMSO).[1][3][6] It is practically insoluble in aqueous solutions like water or ethanol on its own.[7][8]

Q3: How should I prepare a stock solution of **Z-Aevd-fmk**?

A3: **Z-Aevd-fmk** is supplied as a crystalline solid.[1][2] To prepare a stock solution, dissolve the solid in fresh, anhydrous DMSO.[7] Different suppliers provide slightly different solubility limits, ranging from 10 mg/mL to 125 mg/mL.[1][6] For highly concentrated solutions, sonication or gentle warming may be required to ensure the compound is fully dissolved.[3][6]

Q4: What are the recommended storage conditions for **Z-Aevd-fmk** powder and stock solutions?

A4: The solid (powder) form of **Z-Aevd-fmk** should be stored at -20°C for long-term stability, where it can last for at least four years.[1][2][4] Once dissolved in DMSO, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.[4][9][10] For optimal stability, store these aliquots at -80°C for up to a year or at -20°C for up to one month.[3][6]

Q5: What is a typical working concentration for **Z-Aevd-fmk** in cell culture experiments?

A5: The optimal working concentration can vary depending on the cell type and experimental conditions. However, a concentration of 10 µM has been shown to be effective at preventing Fas signaling initiation in Jurkat T lymphoma cells.[1][2] Generally, a range of 10 µM to 100 µM is a good starting point for most in vitro applications.[9][10]

## Solubility and Stock Solution Data

The following tables summarize key quantitative data for **Z-Aevd-fmk**.

Table 1: **Z-Aevd-fmk** Solubility Data

Solvent	Solubility	Notes	Source
DMSO	~10 mg/mL	-	Cayman Chemical[1] [2]
DMSO	100 mg/mL (163.77 mM)	Sonication is recommended.	TargetMol[3]
DMSO	125 mg/mL (204.71 mM)	Ultrasonic treatment may be needed.	MedChemExpress[6]
Water	Insoluble	-	Inferred from similar compounds[7][8]
Ethanol	Insoluble	-	Inferred from similar compounds[7][8]

Table 2: Recommended Stock and Working Concentrations

Parameter	Concentration	Notes	Source
Stock Solution	10 mM - 20 mM in DMSO	A conservative and commonly used range.	General Practice[11]
Working Concentration	10 $\mu$ M - 100 $\mu$ M	Must be optimized for specific cell lines and assays.	[1][2][9][10]

## Troubleshooting Guide: Precipitation in Aqueous Media

A common issue is the precipitation of **Z-Aevd-fmk** when the DMSO stock solution is diluted into aqueous cell culture media. This occurs due to the compound's high hydrophobicity.

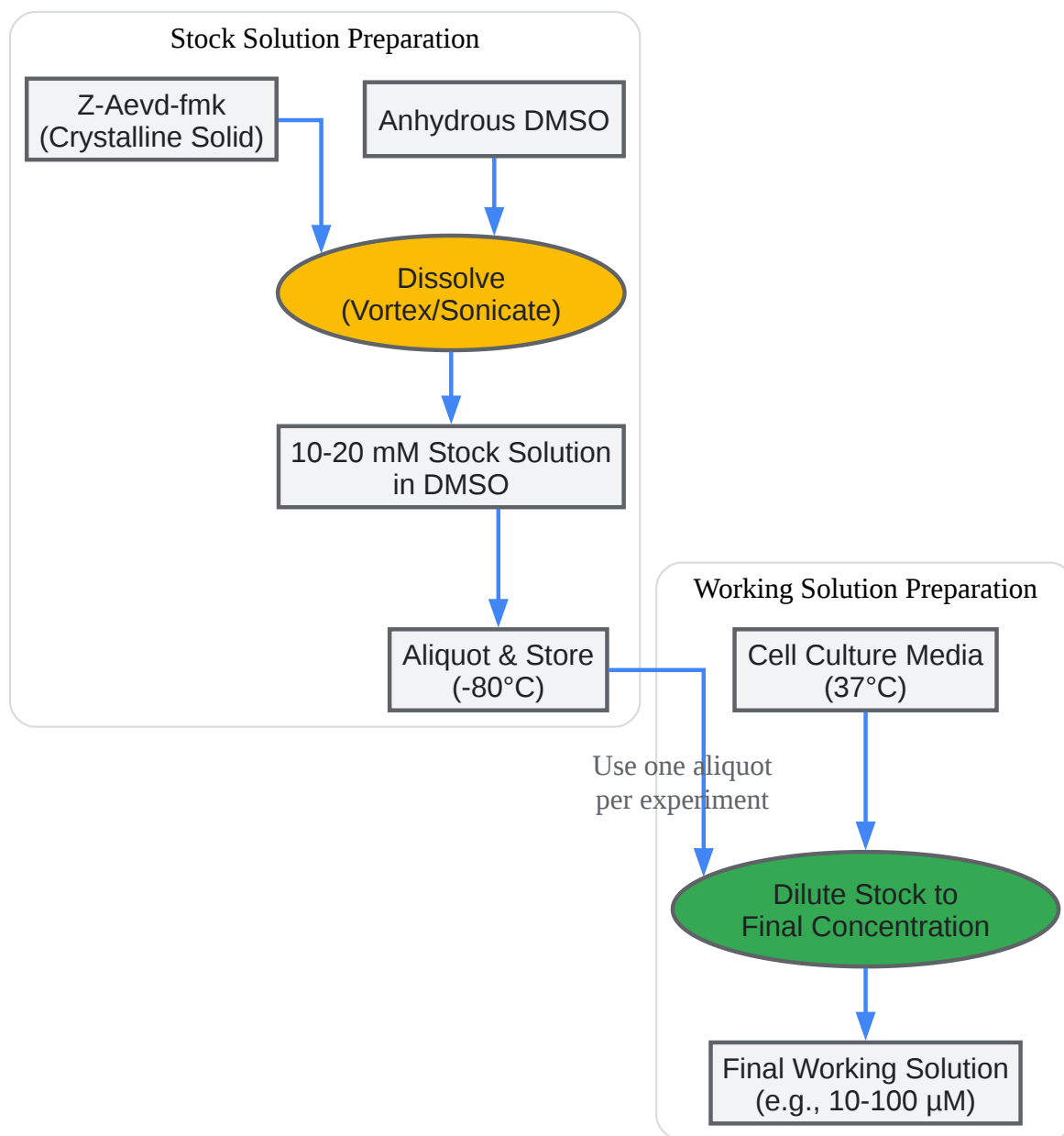
Q: My **Z-Aevd-fmk** precipitated after I added it to my cell culture medium. What should I do?

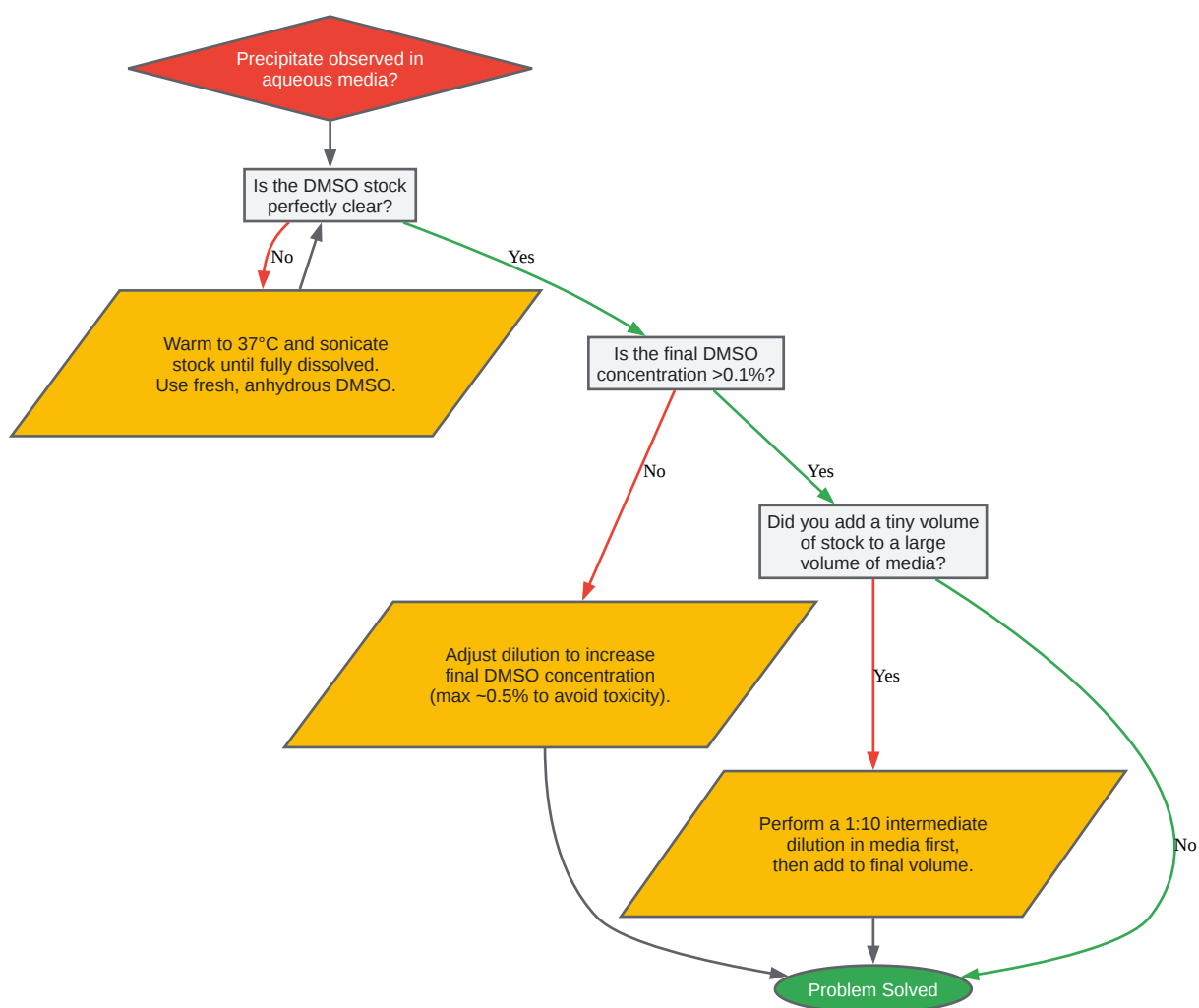
A: This is a common problem. Here are the steps to troubleshoot and prevent it:

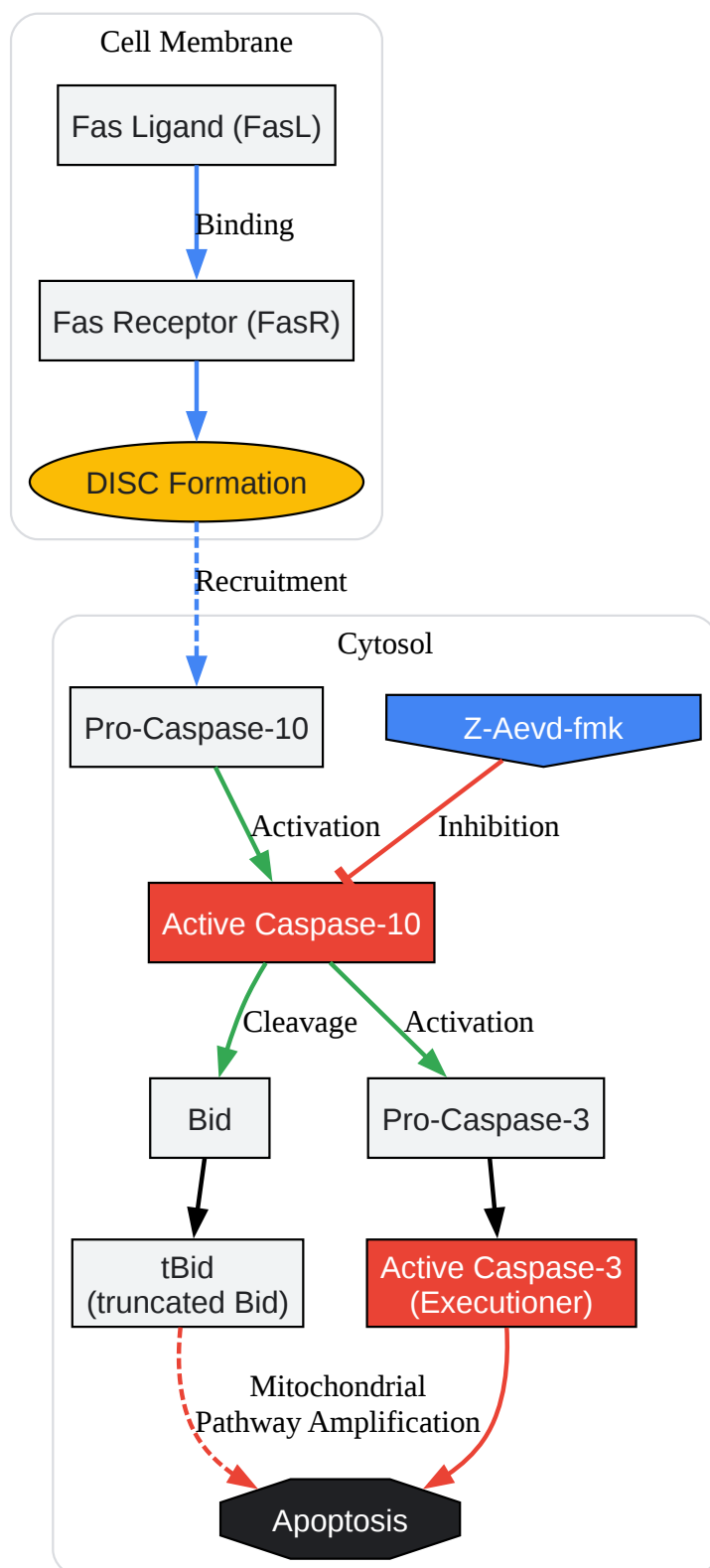
- **Verify Stock Solution Integrity:** Ensure your DMSO stock was fully dissolved. If you see any crystals, warm the vial to 37°C and vortex or sonicate until the solution is clear before use. Also, confirm you are using fresh, anhydrous DMSO, as absorbed moisture can reduce solubility.<sup>[7][12]</sup>
- **Check Final DMSO Concentration:** The final concentration of DMSO in your cell culture medium should generally not exceed 0.5% to avoid solvent toxicity, although some cell lines can tolerate up to 1%. If your dilution resulted in a very low final DMSO concentration, the compound may crash out.
- **Use a Serial Dilution Method:** Instead of adding a small volume of highly concentrated stock directly into a large volume of media, perform an intermediate dilution step. For example, dilute your 20 mM stock into a small volume of media first, mix thoroughly, and then add this intermediate solution to your final culture volume.
- **Pre-warm the Media:** Adding the cold DMSO stock to warm (37°C) media can sometimes cause precipitation due to the temperature change. Try adding the stock to media at room temperature, mixing well, and then warming the final solution to 37°C.

## Visualized Experimental Workflow and Troubleshooting

The following diagrams illustrate key processes and logical steps for working with **Z-Aevd-fmk**.







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